

# Acalisib In Vivo Formulation and Dosing

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## Compound Focus: Acalisib

CAS No.: 870281-34-8

Cat. No.: S548988

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The table below summarizes the quantitatively tested *in vivo* formulation for **Acalisib** from a supplier's website [1].

Parameter	Description
Recommended Formulation	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH <sub>2</sub> O
Dosage for Preparation	4 mg/mL (9.97 mM)

| **Preparation Protocol** | 1. Add 50  $\mu$ L of 80 mg/mL clear DMSO stock solution to 400  $\mu$ L PEG300, mix evenly. 2. Add 50  $\mu$ L of Tween-80, mix evenly. 3. Add 500  $\mu$ L of ddH<sub>2</sub>O, mix evenly. The solution should be clear. || **Administration Note** | For best results, the mixed solution should be used immediately. |

Another supplier also lists a formulation using **5% DMSO and 95% Corn Oil**, with a final concentration of 0.57 mg/mL (1.42 mM) [1].

## Key Experimental Findings and Protocol

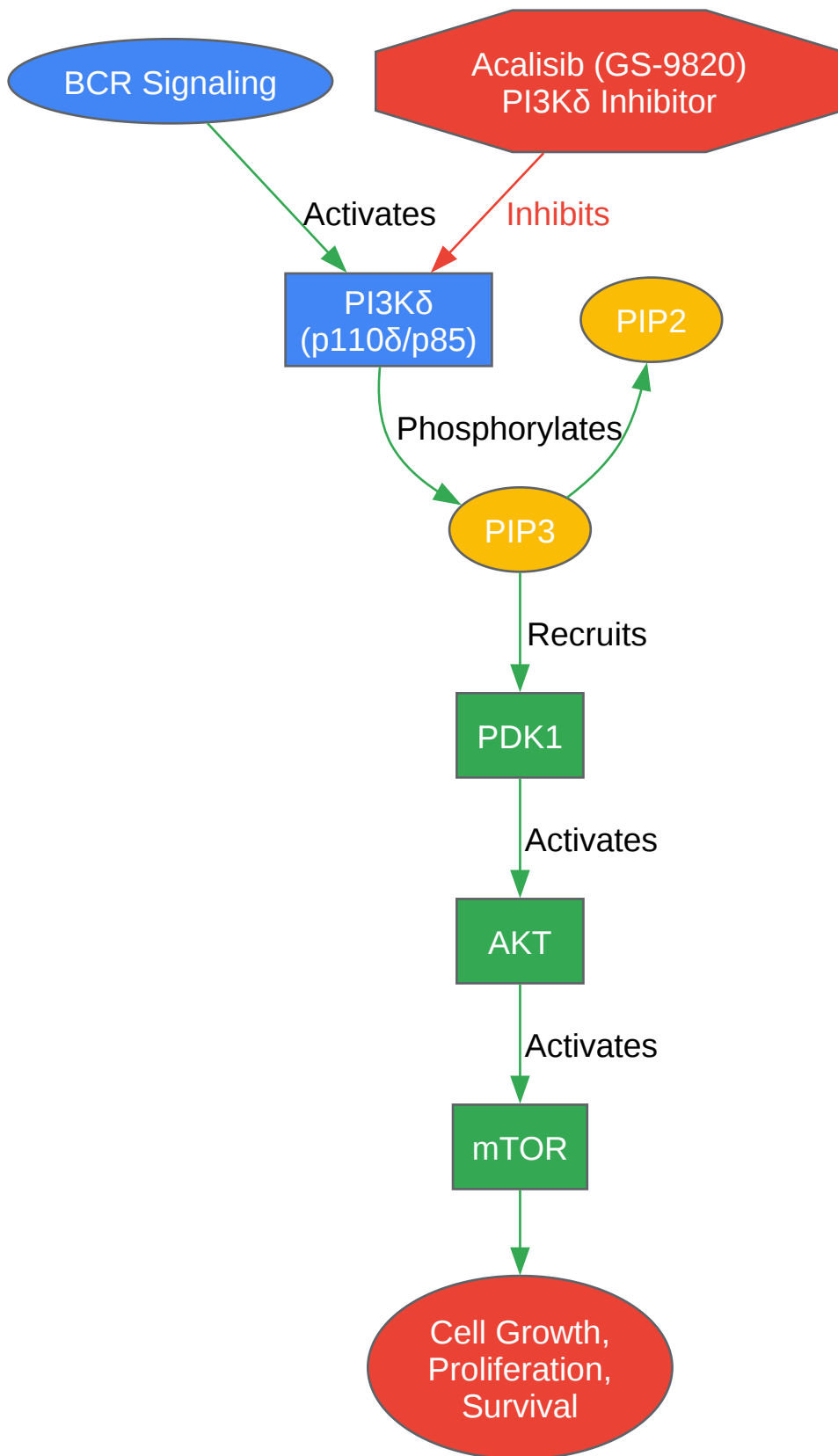
One identified study investigated the role of PI3K isoforms in obesity by comparing **Acalisib** (a PI3K $\delta$  inhibitor) with BYL-719 (Alpelisib, a PI3K $\alpha$  inhibitor) [2].

- **Animal Model:** Obese hyperphagic *ob/ob* mice (20-week-old males, n=10 per group) [2].

- **Dosing Regimen:** **Acalisib** was administered at **5 mg/kg and 10 mg/kg** via daily oral gavage for 15-16 days [2].
- **Key Outcome:** In contrast to the PI3K $\alpha$  inhibitor, **Acalisib did not significantly reduce body weight** in the *ob/ob* mice, indicating that inhibition of the p110 $\delta$  isoform is insufficient to reduce obesity in this model [2].

## Acalisib and PI3K $\delta$ Signaling Pathway

The following diagram illustrates the specific signaling pathway targeted by **Acalisib** in cellular environments, which is crucial for understanding its mechanism of action in hematologic malignancies.



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## Interpretation and Further Considerations

The available data suggests **Acalisib** is a highly selective PI3K $\delta$  inhibitor with research applications primarily in hematologic contexts [3] [1]. Its lack of efficacy in the obesity model underscores its isoform specificity [2].

- **For hematologic malignancy research:** The provided formulation and 10 mg/kg dosing from the xenograft study [2] is a relevant starting point.
- **For other research areas:** You may need to conduct pilot dose-ranging studies, as efficacy is highly context-dependent.

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## References

1. acalisib (GS-9820) | PI3K inhibitor - Selleck Chemicals [selleckchem.com]
2. PI3K $\alpha$  inhibition reduces obesity in mice [aging-us.com]
3. Acalisib (GS-9820) | PI3K Inhibitor [medchemexpress.com]

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